

Essential Safety and Logistics for Handling 1-Bromobutane-D9

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Compound of Interest

Compound Name: 1-Bromobutane-D9

Cat. No.: B032881

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This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **1-Bromobutane-D9**, tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure safe laboratory operations.

Hazard Identification and Physical Properties

1-Bromobutane-D9 is a deuterated form of 1-bromobutane and is classified as a hazardous substance. Understanding its properties is the first step toward safe handling.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Flammable liquids	2	H225: Highly flammable liquid and vapor.[1][2]
Skin corrosion/irritation	2	H315: Causes skin irritation.[1][2]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation.[1]
Carcinogenicity	2	H351: Suspected of causing cancer.[2]
Reproductive toxicity	1B	H360FD: May damage fertility. May damage the unborn child.[2]
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation.[1][2]
Specific target organ toxicity, repeated exposure	2	H373: May cause damage to organs through prolonged or repeated exposure.[2]
Hazardous to the aquatic environment, long-term hazard	2	H411: Toxic to aquatic life with long lasting effects.

Physical and Chemical Properties:

Property	Value
Molecular Formula	$\text{CD}_3(\text{CD}_2)_3\text{Br}$ [3]
Molecular Weight	146.07 g/mol [2][3]
Boiling Point	100-104 °C[4]
Melting Point	-112 °C[4]
Density	1.359 g/mL at 25 °C
Flash Point	10 °C (50 °F) - closed cup[4]
Appearance	Colorless to light yellow liquid[4][5]
Solubility	Insoluble in water; Soluble in alcohol and ether. [1][5]

Operational Plan: Handling Procedures

Safe handling of **1-Bromobutane-D9** requires adherence to strict protocols to minimize exposure and risk. All operations should be conducted within a certified chemical fume hood.

Personal Protective Equipment (PPE)

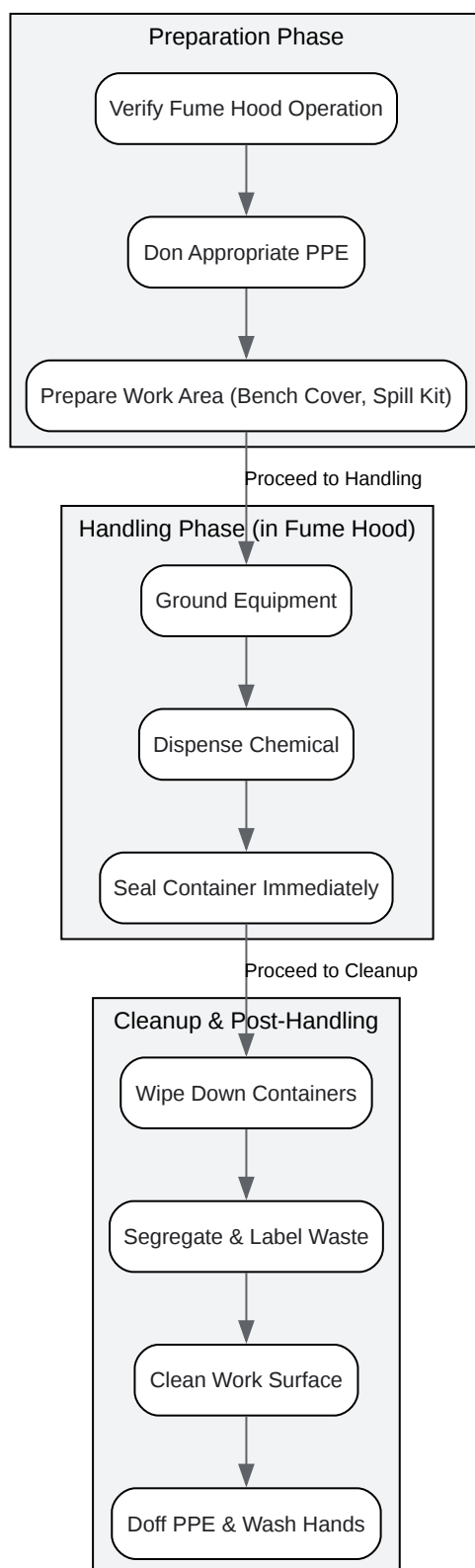
Appropriate PPE is mandatory to prevent skin/eye contact and inhalation.[6][7]

- Eye Protection: Chemical safety goggles and a face shield.
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile or neoprene). Always inspect gloves for integrity before use.
- Body Protection: A flame-retardant lab coat and closed-toe shoes are required.[7]
- Respiratory Protection: For routine operations within a fume hood, respiratory protection is not typically required. However, a self-contained breathing apparatus (SCBA) should be available for emergency situations like large spills.[8]

Step-by-Step Handling Protocol

- Preparation:
 - Ensure a chemical fume hood is operational and the sash is at the appropriate height.
 - Gather all necessary equipment and reagents.
 - Place an absorbent, disposable bench cover on the work surface.
 - Keep a spill kit and appropriate fire extinguisher (dry chemical, CO₂, or alcohol-resistant foam) nearby.[\[7\]](#)[\[9\]](#)
- Dispensing:
 - Ground/bond the container and receiving equipment to prevent static discharge, which can ignite flammable vapors.[\[1\]](#)[\[8\]](#)
 - Use only non-sparking tools.[\[1\]](#)[\[4\]](#)
 - Slowly transfer the required amount of **1-Bromobutane-D9** to your reaction vessel.
 - Keep the container tightly closed when not in use.[\[6\]](#)[\[8\]](#)
- Post-Handling:
 - Wipe down the exterior of all containers with a damp cloth before removing them from the fume hood.
 - Properly label and seal all waste containers.
 - Clean the work area thoroughly.
 - Wash hands and any exposed skin immediately after finishing work.[\[8\]](#)

Workflow for Handling 1-Bromobutane-D9



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Caption: Workflow for the safe handling of **1-Bromobutane-D9**.

Logistical Information: Storage and Disposal

Storage Plan

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[6\]](#)[\[8\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[4\]](#) The storage area should be a designated flammables cabinet.
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and metals.[\[1\]](#)[\[4\]](#)
- Ensure containers are properly grounded to prevent static electricity buildup.[\[4\]](#)

Spill Management

In the event of a spill, follow these steps immediately:

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Ventilate: Ensure the area is well-ventilated, but avoid creating sparks.
- Contain: For small spills, use a non-combustible absorbent material like sand or earth to contain the liquid.[\[8\]](#)
- Collect: Carefully collect the absorbent material and spilled substance using non-sparking tools and place it into a suitable, sealed container for disposal.[\[4\]](#)[\[8\]](#)
- Decontaminate: Clean the spill area thoroughly.

Disposal Plan

1-Bromobutane-D9 and any contaminated materials are considered hazardous waste.

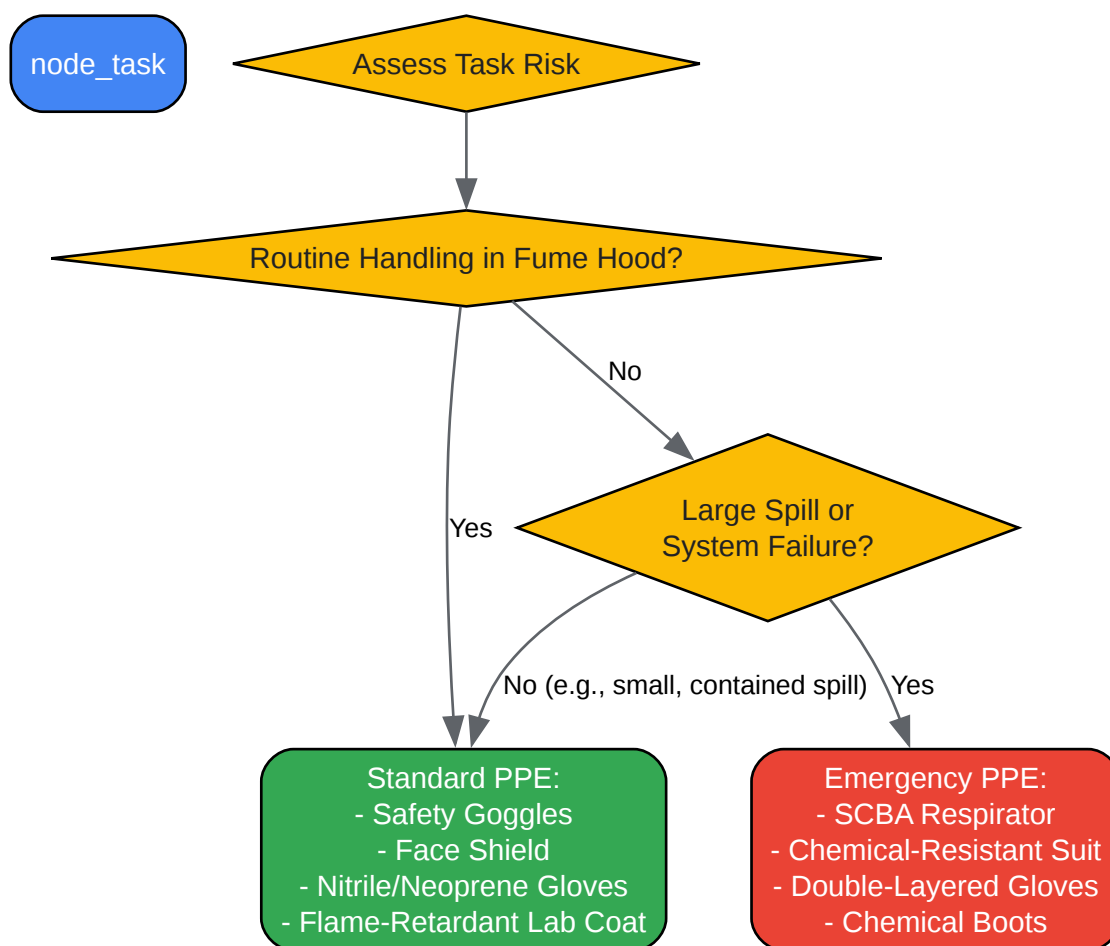
- Waste Collection: Collect all waste containing **1-Bromobutane-D9** (including contaminated absorbents, gloves, and labware) in a designated, sealed, and properly labeled hazardous waste container.

- Disposal Vendor: Do not dispose of this chemical down the drain or in regular trash.^[7] All waste must be disposed of through a licensed hazardous waste disposal company, in accordance with all federal, state, and local regulations.^{[6][8]}

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention. ^{[1][10][11]}
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice. ^{[1][11]}
Eye Contact	Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing and get immediate medical attention. ^{[1][4][11]}
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. ^{[4][11]}

PPE Selection Logic



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